

An In-depth Technical Guide to the Physical Properties of Hexatetracontane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexatetracontane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **hexatetracontane**. The information is compiled from various scientific sources to assist researchers, scientists, and professionals in drug development in understanding the fundamental characteristics of this long-chain alkane.

Core Physical Properties

Hexatetracontane is a saturated hydrocarbon belonging to the alkane series. Its physical properties are characteristic of high molecular weight alkanes, being a solid at room temperature with low reactivity.

The quantitative physical properties of **hexatetracontane** are summarized in the table below. It is important to note that due to its high molecular weight and boiling point, some properties are either not readily available under standard conditions or are presented as estimations.

Physical Property	Value	Source(s)
Molecular Formula	C ₄₆ H ₉₄	[1][2]
Molecular Weight	647.24 g/mol	[1][2]
Melting Point	88 - 90 °C	
Boiling Point	Decomposes before boiling at atmospheric pressure.	
Density	Not available. As a long-chain n-alkane, the density is expected to be around 0.8 g/cm ³ .	
Solubility in Water	Insoluble	[3]
Solubility in Organic Solvents	Soluble in nonpolar organic solvents such as benzene, chloroform, and diethyl ether. Also soluble in ethanol at room temperature.	

Experimental Protocols

The following sections detail the standard experimental methodologies for determining the key physical properties of long-chain alkanes like **hexatetracontane**.

The melting point of a solid crystalline substance is a key indicator of its purity. For a pure compound, the melting range is typically narrow.

Methodology: Capillary Method using a Melting Point Apparatus

- **Sample Preparation:** A small amount of dry, powdered **hexatetracontane** is packed into a capillary tube, which is sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block and a thermometer or a digital temperature sensor.

- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample, the heating block, and the thermometer.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.
- **Purity Check:** A sharp melting range (typically within 1-2 °C) is indicative of a pure compound.

Due to the high molecular weight of **hexatetracontane**, its boiling point is very high, and it is likely to decompose before boiling at atmospheric pressure. Therefore, its boiling point would typically be determined under reduced pressure (vacuum distillation).

Methodology: Siwoloboff Method (Micro Boiling Point Determination)

- **Sample Preparation:** A small amount of the substance is placed in a small test tube (fusion tube).
- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the liquid sample.
- **Heating:** The fusion tube is attached to a thermometer and heated in a heating bath (e.g., a Thiele tube with high-boiling mineral oil).
- **Observation:** As the temperature rises, air trapped in the capillary tube expands and escapes as a stream of bubbles. The heating is continued until a rapid and continuous stream of bubbles emerges from the capillary.
- **Cooling and Measurement:** The heating is then discontinued. The liquid will begin to cool. The temperature at which the stream of bubbles slows down and the liquid just begins to enter the capillary tube is recorded as the boiling point at that pressure.

The density of solid alkanes can be determined using the displacement method.

Methodology: Liquid Displacement

- **Mass Measurement:** A known mass of solid **hexatetracontane** is accurately weighed using an analytical balance.
- **Liquid Selection:** A liquid in which **hexatetracontane** is insoluble (e.g., water, if a surfactant is used to ensure wetting) and whose density is known is chosen.
- **Volume Measurement:** A known volume of the chosen liquid is placed in a graduated cylinder.
- **Displacement:** The weighed solid sample is carefully submerged in the liquid in the graduated cylinder. The new volume is recorded.
- **Calculation:** The volume of the solid is the difference between the final and initial volume readings. The density is then calculated by dividing the mass of the solid by its volume.

The solubility of a substance is determined by its interactions with the solvent. As a nonpolar molecule, **hexatetracontane**'s solubility follows the "like dissolves like" principle.

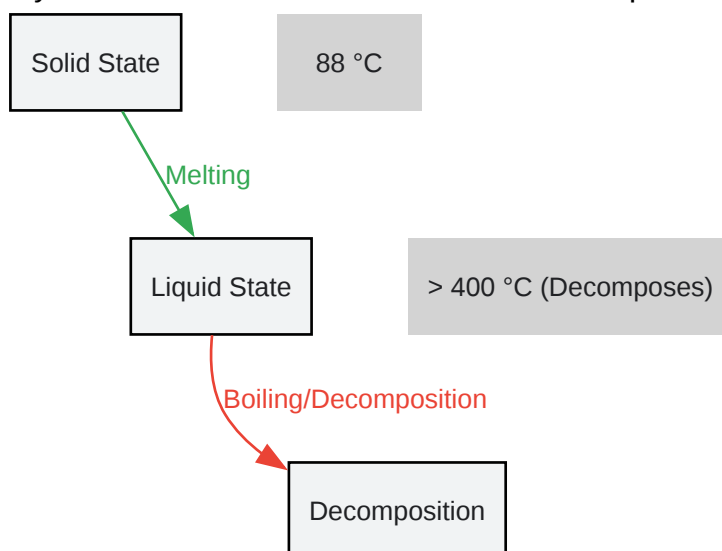
Methodology: Qualitative Solubility Test

- **Sample Preparation:** A small, measured amount of **hexatetracontane** (e.g., 10 mg) is placed in a test tube.
- **Solvent Addition:** A small volume of the solvent to be tested (e.g., 1 mL) is added to the test tube.
- **Observation:** The mixture is agitated or sonicated and observed for dissolution. If the solid dissolves completely, it is considered soluble. If it remains undissolved, it is insoluble.
- **Heating:** For sparingly soluble substances, the mixture can be gently heated to observe if solubility increases with temperature.
- **Testing in Various Solvents:** This procedure is repeated with a range of solvents of varying polarities, such as water (polar), ethanol (polar protic), acetone (polar aprotic), and hexane or toluene (nonpolar).

Visualization of Physical States

The following diagram illustrates the relationship between the physical states of **hexatetracontane** as a function of temperature under standard atmospheric pressure.

Physical States of Hexatetracontane vs. Temperature



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Caption: State transitions of **hexatetracontane** with temperature.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Hexatetracontane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581753#what-are-the-physical-properties-of-hexatetracontane]

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